

An In-depth Technical Guide on the Physical Properties of (Chloromethyl)cyclopentane

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Compound of Interest

Compound Name: (Chloromethyl)cyclopentane

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This technical guide provides a comprehensive overview of the known and estimated physical properties of **(Chloromethyl)cyclopentane**, with a specific focus on its boiling point and solubility. This document also outlines detailed experimental protocols for the determination of these properties and includes a visual representation of a relevant experimental workflow.

Introduction

(Chloromethyl)cyclopentane is an organochloride compound with the molecular formula $C_6H_{11}Cl$.^{[1][2]} Its structure, featuring a chloromethyl group attached to a cyclopentane ring, makes it a valuable intermediate in various chemical syntheses, including the preparation of pharmaceuticals and agrochemicals.^[2] A thorough understanding of its physical properties is crucial for its application in research and development, particularly in process design, safety assessments, and formulation development.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **(Chloromethyl)cyclopentane** is presented in the table below. It is important to note that while some properties are well-documented, others are estimated based on structurally similar compounds.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ Cl	[1][2]
Molecular Weight	118.60 g/mol	[1][2]
IUPAC Name	(Chloromethyl)cyclopentane	[1][2]
CAS Number	13988-39-1	[1][2]
Boiling Point	Estimated ~140-150 °C	Inferred from related compounds
Solubility in Water	Insoluble	[3] (by analogy)
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, and other common organic solvents	[3] (by analogy)

Boiling Point Analysis:

A precise experimental value for the boiling point of **(Chloromethyl)cyclopentane** is not readily available in the cited literature. However, an estimation can be made by comparing it to similar compounds. For instance, (chloromethyl)cyclopropane has a boiling point of 87-89 °C. Given that boiling points of alkyl halides generally increase with molecular weight, and **(Chloromethyl)cyclopentane** has a higher molecular weight than its cyclopropane analog, a significantly higher boiling point is expected. For comparison, chlorocyclopentane has a boiling point of 114-115 °C. The addition of a methylene group in **(Chloromethyl)cyclopentane** would further increase the boiling point. Therefore, a reasonable estimate for the boiling point of **(Chloromethyl)cyclopentane** is in the range of 140-150 °C.

Solubility Profile:

The solubility of **(Chloromethyl)cyclopentane** is dictated by its molecular structure, which combines a nonpolar cyclopentane ring with a polar chloromethyl group.[4] This dual nature results in poor solubility in polar solvents like water. By analogy with similar compounds, such as ([1-(Chloromethyl)cyclobutyl]methyl)cyclopentane, it is expected to be generally insoluble in water but soluble in common organic solvents like ethanol and diethyl ether.[3]

Experimental Protocols

The following sections detail standardized experimental procedures for the determination of boiling point and solubility.

3.1. Determination of Boiling Point (Micro-reflux Method)

This method is suitable for determining the boiling point of a small quantity of a liquid sample.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- Fill the Thiele tube with a high-boiling point liquid (e.g., mineral oil or silicone oil) to a level above the side arm.
- Add a few drops of **(Chloromethyl)cyclopentane** into the small test tube.
- Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in the Thiele tube, making sure the heat-transfer liquid is above the level of the sample.

- Gently heat the side arm of the Thiele tube.[5]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[6]
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[5][6] Record this temperature.

3.2. Determination of Solubility

This protocol outlines a qualitative method for assessing the solubility of **(Chloromethyl)cyclopentane** in various solvents.

Apparatus:

- Small test tubes with stoppers
- Graduated pipettes or droppers
- Vortex mixer or shaker

Solvents to be Tested:

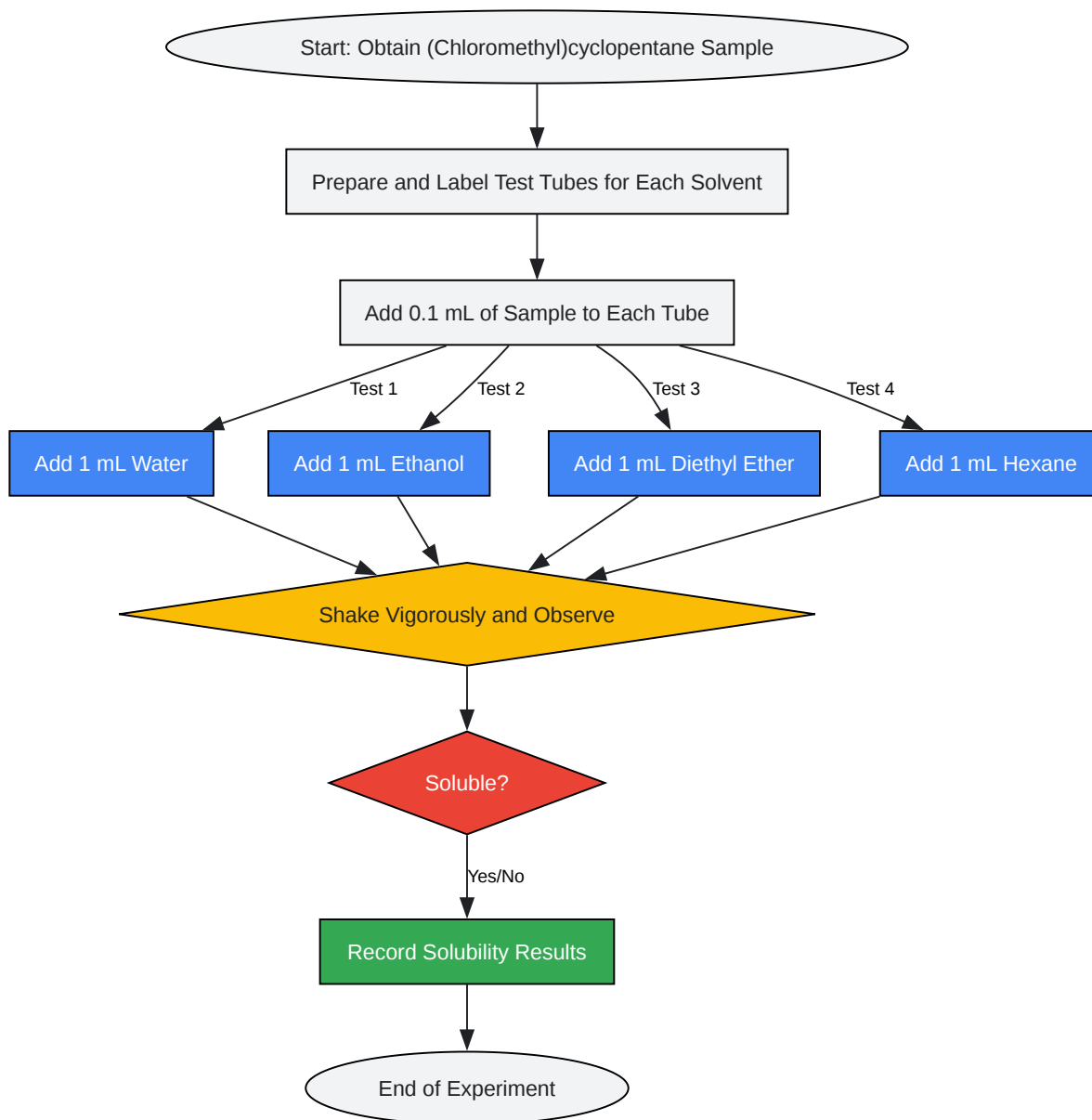
- Water (polar, protic)
- Ethanol (polar, protic)
- Diethyl ether (nonpolar)
- Hexane (nonpolar)
- 5% aqueous Sodium Hydroxide (NaOH)
- 5% aqueous Hydrochloric Acid (HCl)

Procedure:

- Label a series of clean, dry test tubes for each solvent.
- Add approximately 0.1 mL of **(Chloromethyl)cyclopentane** to each test tube.
- Add 1 mL of the respective solvent to each test tube in small portions.[\[7\]](#)
- After each addition, stopper the test tube and shake it vigorously for 10-20 seconds.[\[8\]](#)
- Observe the mixture to determine if the compound has dissolved completely (miscible, forming a single phase) or if it remains as a separate layer or as undissolved droplets (immiscible/insoluble).[\[8\]](#)
- For the tests with aqueous NaOH and HCl, observe for any reaction (e.g., heat generation, color change) in addition to solubility.
- Record the observations for each solvent as "soluble," "partially soluble," or "insoluble."

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of **(Chloromethyl)cyclopentane**.



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Caption: Workflow for the qualitative determination of solubility.

Safety and Handling

(Chloromethyl)cyclopentane is classified as a flammable liquid and vapor.[1] It is also reported to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All experimental procedures should be conducted in a well-ventilated fume hood.

Conclusion

This technical guide provides essential information on the physical properties of **(Chloromethyl)cyclopentane**, with a focus on its boiling point and solubility. While some data is based on estimations from related compounds, the provided experimental protocols offer a clear path for the empirical determination of these crucial parameters. The information and procedures outlined herein are intended to support researchers, scientists, and drug development professionals in the safe and effective use of **(Chloromethyl)cyclopentane** in their work.

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References

- 1. (Chloromethyl)cyclopentane | C₆H₁₁Cl | CID 12815409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy (Chloromethyl)cyclopentane | 13988-39-1 [smolecule.com]
- 3. Buy ([1-(Chloromethyl)cyclobutyl]methyl)cyclopentane (EVT-13324676) [evitachem.com]
- 4. Buy 1-(Chloromethyl)cyclopentene | 58729-25-2 [smolecule.com]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. chem.ws [chem.ws]

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